

Physical & Chemical Properties of 2-Acetylbenzaldehyde

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Compound Focus: 2-Acetylbenzaldehyde

CAS No.: 24257-93-0

Cat. No.: S567194

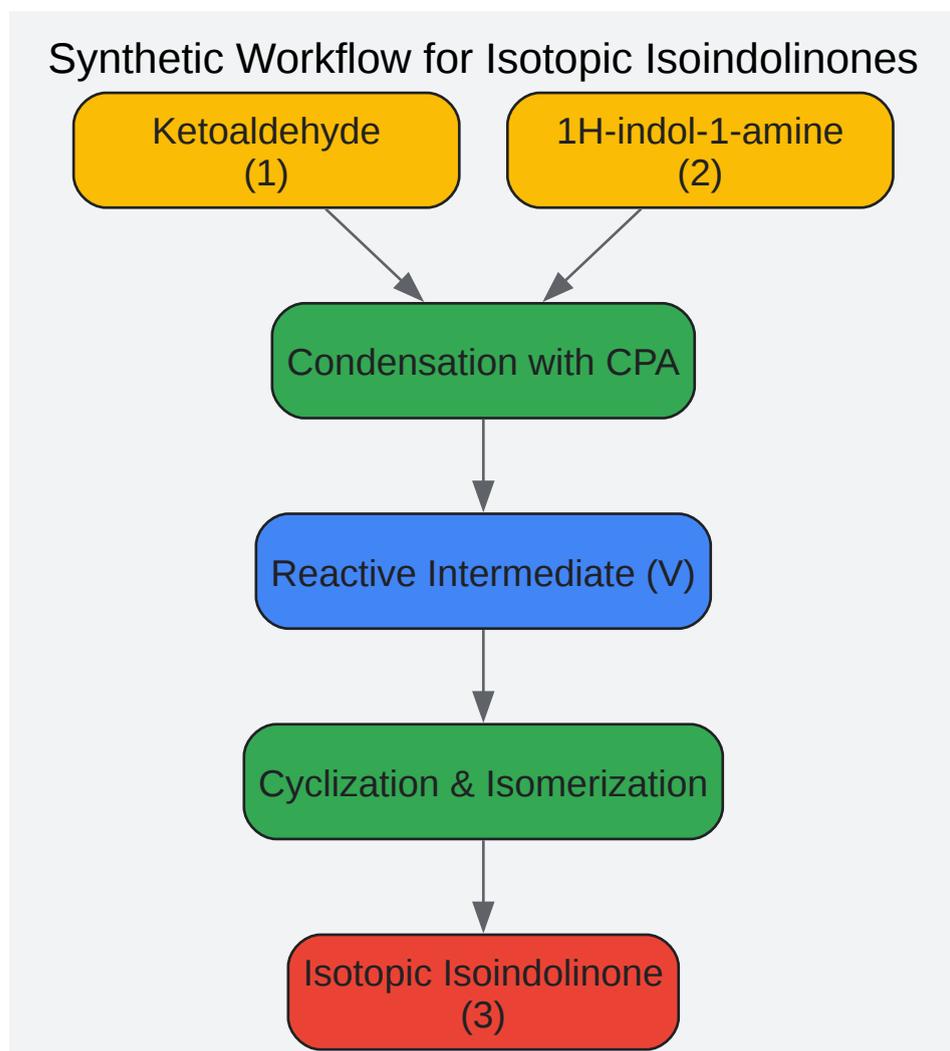
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The table below summarizes the key data available for **2-Acetylbenzaldehyde** (CAS # 24257-93-0).

Property	Value
Molecular Formula	$C_9H_8O_2$ [1] [2]
Molecular Weight	148.16 g/mol [2]
Density	1.117 ± 0.06 g/cm ³ (Predicted) [2]
Melting Point	39-43 °C (lit.) [2]
Boiling Point	268.8 ± 23.0 °C (Predicted) [2]
Flash Point	>230 °F [2]
Physical Form	White to off-white crystalline solid [2]
Storage	Store at 2-8°C under nitrogen [2]

Application in Drug Discovery & Synthesis Protocol

2-Acetylbenzaldehyde is a useful building block in organic synthesis. Recent research demonstrates its application in an atroposelective [4+1] annulation with *1H*-indol-1-amines to produce **D- and ¹⁸O-labeled isoindolinones**—complex structures bearing both central and axial chirality, which are of significant interest in medicinal chemistry [3]. The following diagram illustrates the logical relationship and key stages of this synthetic pathway.



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Synthetic pathway for isotopic isoindolinones via [4+1] annulation [3].

A general synthesis protocol for **2-Acetylbenzaldehyde** itself, using 2-ethynylbenzaldehyde as a starting material, is outlined below [2]. Please note that this is a general procedure from the literature.

- **Step 1: Reaction Setup:** A catalyst, silver tetrakis[3,5-bis(trifluoromethyl)phenyl]borate (AgBARf, 0.1 mmol), is placed in a reactor. 2-Ethynylbenzaldehyde (1 mmol) and ethyl acetate (10 μ L) are added

and stirred for 5 minutes.

- **Step 2: Reaction Execution:** An internal standard (*n*-dodecane, 1 mmol) and deionized water (3 mL) are added. The mixture is heated in an oil bath at **80 °C with stirring for 12 to 24 hours**.
- **Step 3: Work-up and Analysis:** After cooling, ethyl acetate (3 mL) is added. The organic phase is separated, passed through a short silica gel column, and analyzed by GC-MS.
- **Step 4: Purification:** The crude product is purified by silica gel column chromatography using a hexane/ethyl acetate solvent mixture as the eluent. The final product is characterized by ¹H NMR and ESI-MS [2].

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References

1. 2-Acetylbenzaldehyde | C₉H₈O₂ | CID 152671 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 2-ACETYL BENZALDEHYDE 95 CAS#: 24257-93-0 [[chemicalbook.com](https://www.chemicalbook.com)]
3. Atroposelective [4+1] annulation for the synthesis of isotopic ... [pubs.rsc.org]

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